

A Senior Scientist's Guide to the Proper Disposal of Phenethyl Butyrate

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Compound of Interest

Compound Name: *Phenethyl butyrate*

Cat. No.: *B086197*

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As laboratory professionals, our responsibility extends beyond discovery and innovation to the safe and compliant management of the chemical reagents we use daily. **Phenethyl butyrate** (CAS No. 103-52-6), a common ester in fragrance and flavor research, requires meticulous handling from procurement to disposal. This guide provides a procedural framework grounded in safety and regulatory compliance, ensuring that this compound is managed responsibly throughout its lifecycle in your laboratory.

Section 1: Hazard Assessment & Chemical Profile

Understanding the physicochemical properties and hazard profile of **phenethyl butyrate** is the foundation of its safe disposal. While it is not classified as a highly hazardous substance under GHS criteria, it is a combustible liquid with the potential for irritation, necessitating its treatment as a regulated chemical waste.^[1] Improper disposal, such as drain disposal, is unacceptable as it can introduce a combustible, water-insoluble substance into plumbing systems and the aquatic environment.^{[1][2]}

Table 1: Key Properties of **Phenethyl Butyrate**

Property	Value	Source(s)
CAS Number	103-52-6	[1] [2]
Molecular Formula	C ₁₂ H ₁₆ O ₂	[3]
Molecular Weight	192.25 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[4]
Boiling Point	Approx. 260 °C (500 °F)	[2]
Flash Point	Approx. 113 °C (235.4 °F) - Closed Cup	
Storage Class	Combustible Liquid (Class 10)	
Solubility in Water	Very slightly soluble / Insoluble	[1]

| Environmental Profile | Not considered Persistent, Bioaccumulative, and Toxic (PBT).[\[3\]](#) Low risk to the aquatic environment at current use levels.[\[3\]](#) |[\[3\]](#) |

Section 2: Personal Protective Equipment (PPE) & Safe Handling

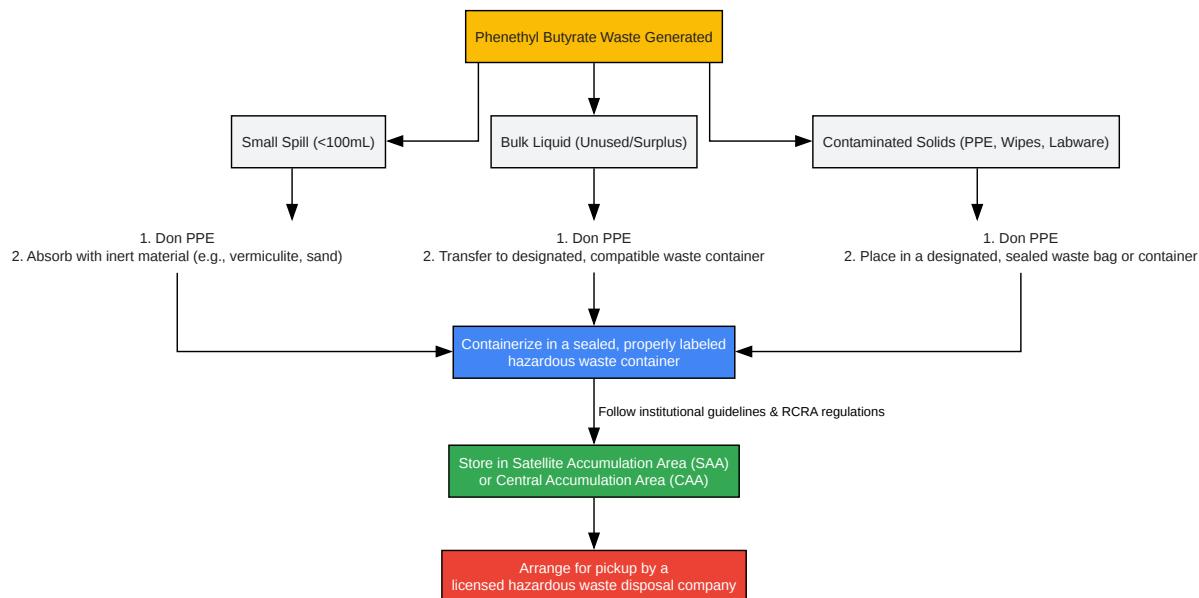
Before initiating any disposal-related activities, including the cleanup of small spills or the consolidation of waste, adherence to proper PPE protocols is mandatory. This ensures compliance with Occupational Safety and Health Administration (OSHA) guidelines, which prioritize worker safety in environments with hazardous materials.[\[5\]](#)[\[6\]](#)

- Eye Protection: Wear safety glasses with side-shields conforming to EN166 or NIOSH standards.[\[2\]](#)
- Hand Protection: Handle with chemically resistant gloves. Gloves must be inspected prior to use. Employ proper glove removal technique (without touching the glove's outer surface) to avoid skin contact.[\[2\]](#)
- Skin Protection: A standard laboratory coat is sufficient for routine handling. Ensure full-coverage clothing for larger-scale operations.

- Respiratory Protection: Use only in a well-ventilated area. If vapors or mists are generated, use a NIOSH-approved respirator.[2]

Section 3: Disposal Workflow and Decision-Making

The disposal of **phenethyl butyrate** must follow the "cradle-to-grave" management system established by the Environmental Protection Agency's (EPA) Resource Conservation and Recovery Act (RCRA). This means waste must be managed responsibly from the moment it is generated until its final, safe disposal. The following workflow provides a logical pathway for handling different waste scenarios.



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Caption: Disposal Decision Workflow for **Phenethyl Butyrate**.

Section 4: Step-by-Step Disposal Protocols

The primary and most compliant method for disposing of **phenethyl butyrate** is to engage a licensed professional waste disposal company.[\[2\]](#) Never dispose of this chemical down the drain or in regular trash.

Protocol 4.1: Managing Small Spills This protocol is for incidental spills of less than 100 mL in a well-ventilated area.

- Ensure Safety: Alert personnel in the immediate area. Eliminate all nearby ignition sources as **phenethyl butyrate** is a combustible liquid.[\[7\]](#)
- Don PPE: At a minimum, wear safety glasses, gloves, and a lab coat.
- Contain & Absorb: Cover the spill with an inert absorbent material such as vermiculite, dry sand, or clay.[\[2\]](#)[\[7\]](#) Do not use combustible materials like paper towels.
- Collect Waste: Carefully scoop the absorbent material into a suitable, sealable container. Use non-sparking tools if available.[\[8\]](#)
- Label and Store: Tightly close the container. Label it clearly as "Hazardous Waste: **Phenethyl Butyrate** contaminated absorbent" and include the date. Store the container in your facility's designated Satellite Accumulation Area (SAA).[\[9\]](#)
- Decontaminate: Clean the spill area with soap and water.[\[2\]](#) Dispose of any contaminated cleaning materials as hazardous waste.

Protocol 4.2: Disposing of Unused or Surplus Phenethyl Butyrate This is the standard procedure for disposing of expired, excess, or non-recyclable quantities of the chemical.

- Designate a Waste Container: Use a chemically compatible container that is in good condition, free of leaks, and has a secure, tight-fitting lid.[\[9\]](#) Do not use food-grade containers.[\[9\]](#)
- Label the Container: Before adding any waste, label the container with the words "Hazardous Waste" and the full chemical name: "**Phenethyl Butyrate**". Keep a log of the

amounts added.

- Transfer the Chemical: Carefully pour the surplus **phenethyl butyrate** into the labeled waste container in a fume hood or well-ventilated area.
- Secure and Store: Keep the container closed at all times except when adding waste.^[9] Store it in your designated SAA, away from incompatible materials.^[10]
- Arrange for Disposal: Contact your institution's Environmental Health & Safety (EHS) office to schedule a pickup by a licensed hazardous waste disposal service.

Protocol 4.3: Disposing of Contaminated Labware and PPE Disposable items contaminated with **phenethyl butyrate** must also be disposed of as hazardous waste.

- Segregate Waste: Collect contaminated items such as gloves, pipette tips, and wipes in a separate, clearly labeled, sealed plastic bag or container.
- Labeling: Mark the container as "Hazardous Waste: **Phenethyl Butyrate** Contaminated Debris".
- Rinsing Glassware: For reusable glassware, rinse with a small amount of a suitable solvent (e.g., ethanol or acetone). The first rinse (rinsate) must be collected and disposed of as hazardous liquid waste along with the surplus **phenethyl butyrate**. Subsequent rinses can typically be managed as non-hazardous.
- Final Disposal: Store the sealed container of solid waste in the SAA for professional disposal.

Section 5: Regulatory & Compliance Framework

Proper chemical disposal is not just a best practice; it is a legal requirement enforced by federal and state agencies.

- Environmental Protection Agency (EPA): Through RCRA, the EPA governs all aspects of hazardous waste, including its identification, generation, transportation, and disposal.^{[9][11]} The Land Disposal Restrictions (LDR) program specifically prohibits the disposal of untreated hazardous waste in landfills.^[12]

- Occupational Safety and Health Administration (OSHA): OSHA regulations, particularly the Hazard Communication Standard (HazCom), ensure that workers are informed about chemical hazards and trained on safe handling and emergency procedures.[\[6\]](#)[\[13\]](#) Facilities handling hazardous waste must have emergency plans and provide specific training to employees.[\[14\]](#)

Always consult your institution's specific EHS guidelines, as they may have additional requirements that exceed federal or state mandates.

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